Application Notes and Protocols for Anti-DCBLD2/ESDN (FA19-1)

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Compound of Interest

Compound Name:	*Anti-DCBLD2/ESDN Antibody (FA19-1)*
Cat. No.:	*B15616171*

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These application notes provide detailed protocols for the use of the Anti-DCBLD2/ESDN (FA19-1) antibody in immunohistochemistry (IHC), with a specific focus on antigen retrieval methods. DCBLD2 (Discoidin, CUB and LCCL Domain Containing 2), also known as ESDN (Endothelial and Smooth muscle cell-derived Neuropilin-like protein), is a transmembrane protein implicated in cell adhesion, migration, and angiogenesis.[1] Its expression has been associated with tumorigenesis and patient prognosis in various cancers.[2]

Recommended Antigen Retrieval Method

For optimal staining of DCBLD2/ESDN in formalin-fixed paraffin-embedded (FFPE) tissues using the Anti-DCBLD2/ESDN (FA19-1) antibody, Heat-Induced Epitope Retrieval (HIER) is the recommended method.[3] This technique utilizes heat to reverse the protein cross-links caused by formalin fixation, thereby unmasking the antigenic epitopes and allowing for effective antibody binding.[4][5]

Table 1: Recommended Parameters for Heat-Induced Epitope Retrieval (HIER)

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Parameter	Recommended Condition	Notes
Retrieval Solution	10 mM Sodium Citrate Buffer	Prepare fresh.
pH	6.0	Adjust with 1N HCl.[4]
Additive	0.05% Tween 20	Optional, helps to reduce surface tension.[4]
Heating Method	Pressure Cooker, Steamer, or Microwave	Consistency in heating is crucial.
Temperature	95-100°C	Do not allow the tissue sections to boil dry.
Incubation Time	20-40 minutes	Optimization may be required depending on tissue type and fixation.

Detailed Experimental Protocol: Immunohistochemical Staining of FFPE Tissues

This protocol outlines the complete workflow for the immunohistochemical staining of FFPE tissue sections with the Anti-DCBLD2/ESDN (FA19-1) antibody, incorporating the recommended HIER antigen retrieval method.

Materials:

- FFPE tissue sections on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized or distilled water
- 10 mM Sodium Citrate Buffer, pH 6.0
- Wash Buffer (e.g., PBS with 0.05% Tween 20)

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- Hydrogen Peroxide (3%) for blocking endogenous peroxidase
- Blocking Buffer (e.g., 5% Normal Goat Serum in PBS)
- Anti-DCBLD2/ESDN (FA19-1) primary antibody
- Biotinylated secondary antibody
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) substrate-chromogen solution
- Hematoxylin counterstain
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
  - Immerse slides in xylene (or substitute) for 2 x 5 minutes.
  - Immerse in 100% ethanol for 2 x 3 minutes.
  - Immerse in 95% ethanol for 2 minutes.
  - Immerse in 70% ethanol for 2 minutes.
  - Rinse with deionized water for 5 minutes.
- Antigen Retrieval (HIER):
  - Pre-heat the Sodium Citrate Buffer (pH 6.0) in a pressure cooker, steamer, or microwave to 95-100°C.
  - Immerse the slides in the heated buffer, ensuring the tissue sections are fully submerged.
  - Maintain the temperature and incubate for 20-40 minutes.

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- Allow the slides to cool in the buffer for 20 minutes at room temperature.
- Rinse the slides with wash buffer.

- Immunohistochemical Staining:
  - Peroxidase Block: Incubate sections with 3% Hydrogen Peroxide for 10-15 minutes to block endogenous peroxidase activity. Rinse with wash buffer.
  - Blocking: Apply blocking buffer and incubate for 30-60 minutes at room temperature to prevent non-specific antibody binding.
  - Primary Antibody: Dilute the Anti-DCBLD2/ESDN (FA19-1) antibody to its optimal concentration in blocking buffer. Incubate the sections with the primary antibody overnight at 4°C in a humidified chamber.
  - Secondary Antibody: Rinse with wash buffer. Apply the biotinylated secondary antibody and incubate for 30-60 minutes at room temperature.
  - Signal Amplification: Rinse with wash buffer. Apply the Streptavidin-HRP conjugate and incubate for 30 minutes at room temperature.
  - Chromogen Development: Rinse with wash buffer. Apply the DAB substrate-chromogen solution and incubate until the desired brown staining intensity is observed (typically 1-10 minutes). Monitor under a microscope.
  - Counterstaining: Rinse gently with deionized water. Counterstain with hematoxylin for 30-60 seconds.
  - Dehydration and Mounting: Rinse with water. Dehydrate the sections through graded ethanol solutions (70%, 95%, 100%) and clear in xylene. Mount with a permanent mounting medium.

Visualizations

Experimental Workflow for Immunohistochemistry

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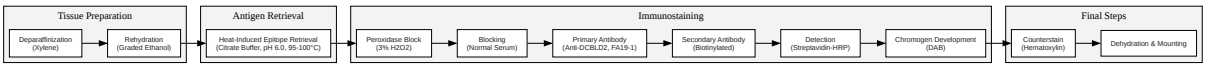

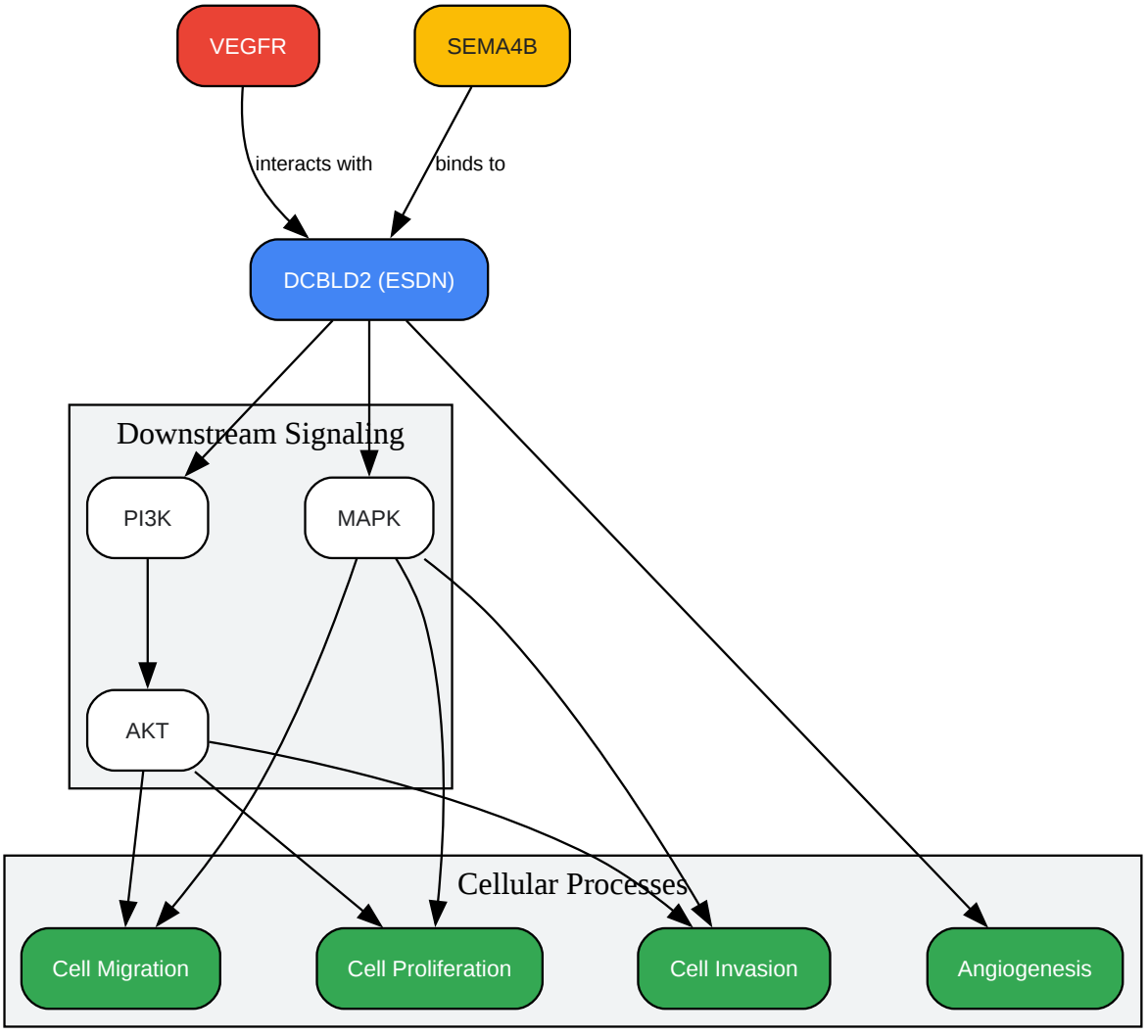

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References

- 1. assaygenie.com [assaygenie.com]
- 2. Pan-cancer analyses identify DCBLD2 as an oncogenic, immunological, and prognostic biomarker - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Anti-DCBLD2 Human Protein Atlas Antibody [atlasantibodies.com]
- 4. IHC antigen retrieval protocol | Abcam [abcam.com]
- 5. bosterbio.com [bosterbio.com]
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